

An In-depth Technical Guide to 4-Bromobenzoyl Chloride

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Compound of Interest

Compound Name: 4-Bromobenzoyl chloride

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This technical guide provides comprehensive information on **4-bromobenzoyl chloride**, a key reagent in organic synthesis, particularly for the introduction of the 4-bromobenzoyl group. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Properties of 4-Bromobenzoyl Chloride

4-Bromobenzoyl chloride is a solid organic compound that is sensitive to moisture. It is a derivative of benzoic acid and is classified as an acyl chloride.

The key physical and chemical properties of **4-bromobenzoyl chloride** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₇ H ₄ BrClO	[1][2][3][4][5]
Molecular Weight	219.46 g/mol	[1][2][3][4]
CAS Number	586-75-4	[2][3][4]
Appearance	Crystals	
Melting Point	36-39 °C	[4]
Boiling Point	174 °C at 102 mmHg	
IUPAC Name	4-bromobenzoyl chloride	[1]

Synthesis of 4-Bromobenzoyl Chloride: Experimental Protocols

The synthesis of **4-bromobenzoyl chloride** is typically achieved by the chlorination of 4-bromobenzoic acid. Below are two detailed experimental protocols for this conversion.

This method employs thionyl chloride as the chlorinating agent with N,N-dimethylformamide as a catalyst and dichloromethane as the solvent.

Materials:

- 4-bromobenzoic acid (100 g, 0.497 mol)
- Thionyl chloride (100 g)
- Dichloromethane (300 ml)
- N,N-dimethylformamide (a few drops)

Procedure:

- A mixture of 4-bromobenzoic acid, thionyl chloride, and dichloromethane is prepared in a suitable reaction vessel.

- A few drops of N,N-dimethylformamide are added to the mixture to catalyze the reaction.
- The mixture is heated at reflux for two days.^[6]
- After the reflux period, the low boiling point liquids (excess thionyl chloride and dichloromethane) are removed by evaporation.
- The remaining liquid is then distilled to yield pure **4-bromobenzoyl chloride**.^[6]

This alternative protocol uses an excess of thionyl chloride which also acts as the solvent.

Materials:

- 4-bromobenzoic acid (101 g, 0.5 mol)
- Thionyl chloride (SOCl₂) (73 cm³, 1.0 mol)

Procedure:

- 4-bromobenzoic acid is placed in a reaction flask with an excess of thionyl chloride.
- The mixture is refluxed for 3 hours on a warm water bath.^[7]
- Following the reaction, the excess thionyl chloride is distilled off under reduced pressure on the warm water bath using an aspirator.^[7]
- The resulting product is 108 g (0.49 mol) of **4-bromobenzoyl chloride**.^[7]

Chemical Reactivity and Signaling Pathways

Acyl chlorides are highly reactive electrophiles, readily undergoing nucleophilic acyl substitution reactions. **4-Bromobenzoyl chloride** is no exception and is a valuable building block for creating amides, esters, and other carbonyl derivatives.

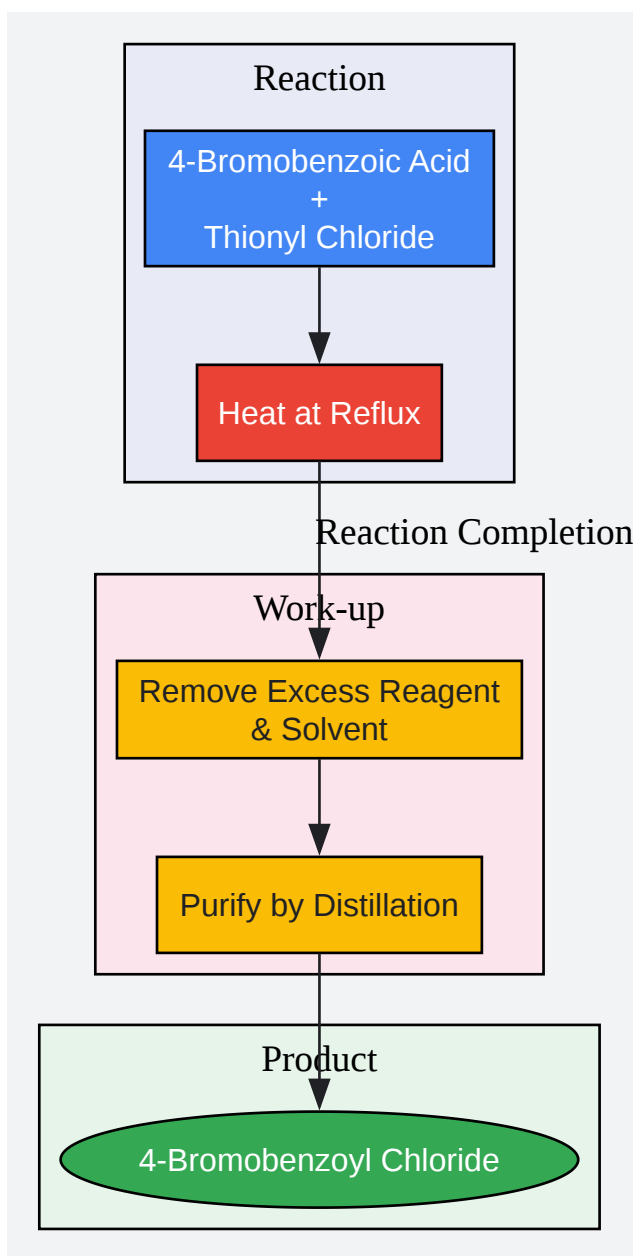
The diagram below illustrates the general mechanism for the reaction of **4-bromobenzoyl chloride** with a generic nucleophile (Nu-H).



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Nucleophilic Acyl Substitution Pathway

The following diagram outlines the key steps in a typical laboratory synthesis and purification of **4-bromobenzoyl chloride**.



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Synthesis and Purification Workflow

Safety and Handling

4-Bromobenzoyl chloride is a corrosive and moisture-sensitive substance. It is crucial to handle it with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a chemical fume hood.

- **Personal Protective Equipment:** Wear appropriate protective eyeglasses or chemical safety goggles, protective gloves, and clothing to prevent skin exposure.[8] A respirator may be necessary depending on the workplace conditions.[8]
- **Handling:** Keep the container tightly closed and store it in a refrigerator (approximately 4°C), protected from moisture.[8] Avoid contact with water, oxidizing agents, strong bases, and alcohols.[8]
- **Accidental Release:** In case of a spill, cover with sand, dry lime, or soda ash and place in a closed container for disposal.[8] Ensure adequate ventilation.
- **First Aid:** In case of contact with eyes or skin, rinse immediately with plenty of water and seek medical attention. If inhaled, move to fresh air. If ingested, do NOT induce vomiting and seek immediate medical aid.[8]

This compound is classified as a dangerous good for transport and may be subject to additional shipping charges.[2]

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References

- 1. 4-Bromobenzoyl chloride | C₇H₄BrClO | CID 68515 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. scbt.com [scbt.com]
- 3. 4-bromobenzoyl chloride [stenutz.eu]
- 4. 4-Bromobenzoyl chloride | 586-75-4 [chemicalbook.com]
- 5. Benzoyl chloride, 4-bromo- [webbook.nist.gov]
- 6. prepchem.com [prepchem.com]
- 7. Synthesis routes of 4-Bromobenzoyl chloride [benchchem.com]
- 8. 4-Bromobenzoyl chloride(586-75-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
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